

Application Notes and Protocols for Preparing GDC-0339 Stock Solution in DMSO

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Compound of Interest

Compound Name: GDC-0339

Cat. No.: B8571123

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **GDC-0339**, a potent pan-Pim kinase inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy, reproducibility, and safety of experiments involving this compound.

Introduction to GDC-0339

GDC-0339 is an orally bioavailable small molecule inhibitor that targets all three isoforms of the Pim kinase family (Pim-1, Pim-2, and Pim-3) with high potency.^{[1][2]} Pim kinases are serine/threonine kinases that play a critical role in cell survival, proliferation, and differentiation. Their overexpression is implicated in various hematological malignancies and solid tumors, making them a key target for cancer therapy.^{[3][4]} **GDC-0339** exerts its effects by inhibiting the downstream signaling of Pim kinases, which are involved in the JAK/STAT pathway.^[5] Accurate preparation of **GDC-0339** stock solutions is the first critical step for in vitro and in vivo studies investigating its therapeutic potential.

GDC-0339 Data Summary

The essential quantitative data for **GDC-0339** are summarized in the table below for easy reference.

Parameter	Value	Reference(s)
Molecular Formula	C ₂₀ H ₂₂ F ₃ N ₇ OS	[2]
Molecular Weight	465.50 g/mol	[2][5][6]
Appearance	White to yellow solid powder	[7]
Purity	≥98%	[2]
Solubility in DMSO	≥ 52 mg/mL (111.71 mM)	[2][6][7][8]
50 mg/mL (107.41 mM)	[1]	
Recommended Powder Storage	-20°C for up to 3 years	[1][5][6]
Recommended Stock Solution Storage	-80°C for up to 2 years	[6]
-20°C for up to 1 year	[5][6]	

Experimental Protocol: Preparation of a 10 mM GDC-0339 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GDC-0339** in anhydrous DMSO.

3.1. Materials and Equipment

- **GDC-0339** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves (e.g., nitrile), lab coat

3.2. Safety Precautions

- **GDC-0339** is a potent chemical compound. Handle with care and avoid direct contact with skin, eyes, and respiratory tract.
- DMSO is a powerful solvent that can facilitate the absorption of other substances through the skin. Always wear appropriate PPE when handling DMSO and **GDC-0339**.
- Perform all weighing and dissolution steps in a well-ventilated area, preferably within a chemical fume hood.

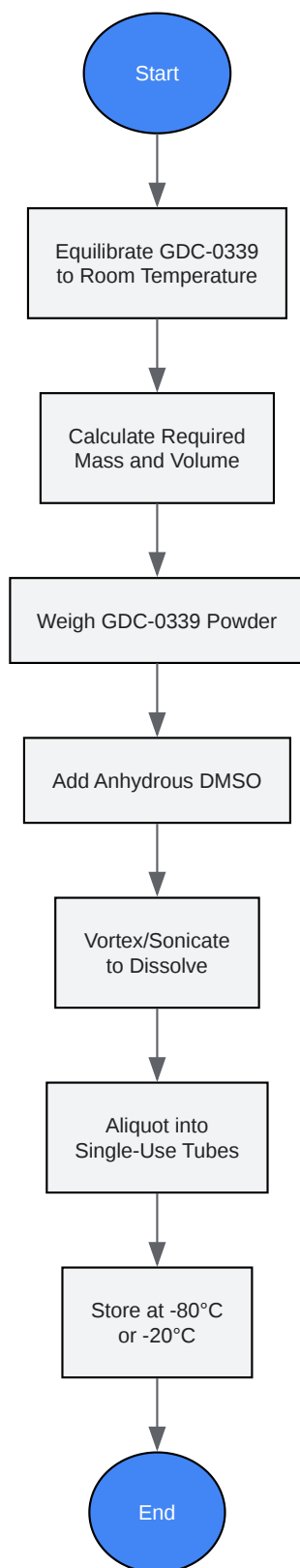
3.3. Step-by-Step Procedure

- Equilibrate **GDC-0339** to Room Temperature: Before opening, allow the vial of **GDC-0339** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect the stability and solubility of the compound.
- Calculate the Required Mass: To prepare a 10 mM stock solution, calculate the mass of **GDC-0339** required for your desired volume.
 - Formula: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mmol/L} \times 465.50 \text{ g/mol} / 1000$
 - Example for 1 mL: $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 465.50 \text{ g/mol} / 1000 = 4.655 \text{ mg}$
- Weigh **GDC-0339**: Carefully weigh the calculated amount of **GDC-0339** powder using an analytical balance. Transfer the powder directly into a sterile, appropriately labeled amber or opaque microcentrifuge tube.
- Add DMSO: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **GDC-0339** powder.
- Dissolution:
 - Securely cap the tube and vortex the solution vigorously for 1-2 minutes.

- Visually inspect the solution to ensure all the powder has dissolved.
- If necessary, sonicate the solution for 5-10 minutes to facilitate complete dissolution. Gentle warming in a water bath (not exceeding 37°C) can also be used, but sonication is generally preferred.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, tightly sealed amber or opaque microcentrifuge tubes.
 - Clearly label each aliquot with the compound name (**GDC-0339**), concentration (10 mM), solvent (DMSO), and the date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^{[5][6]}

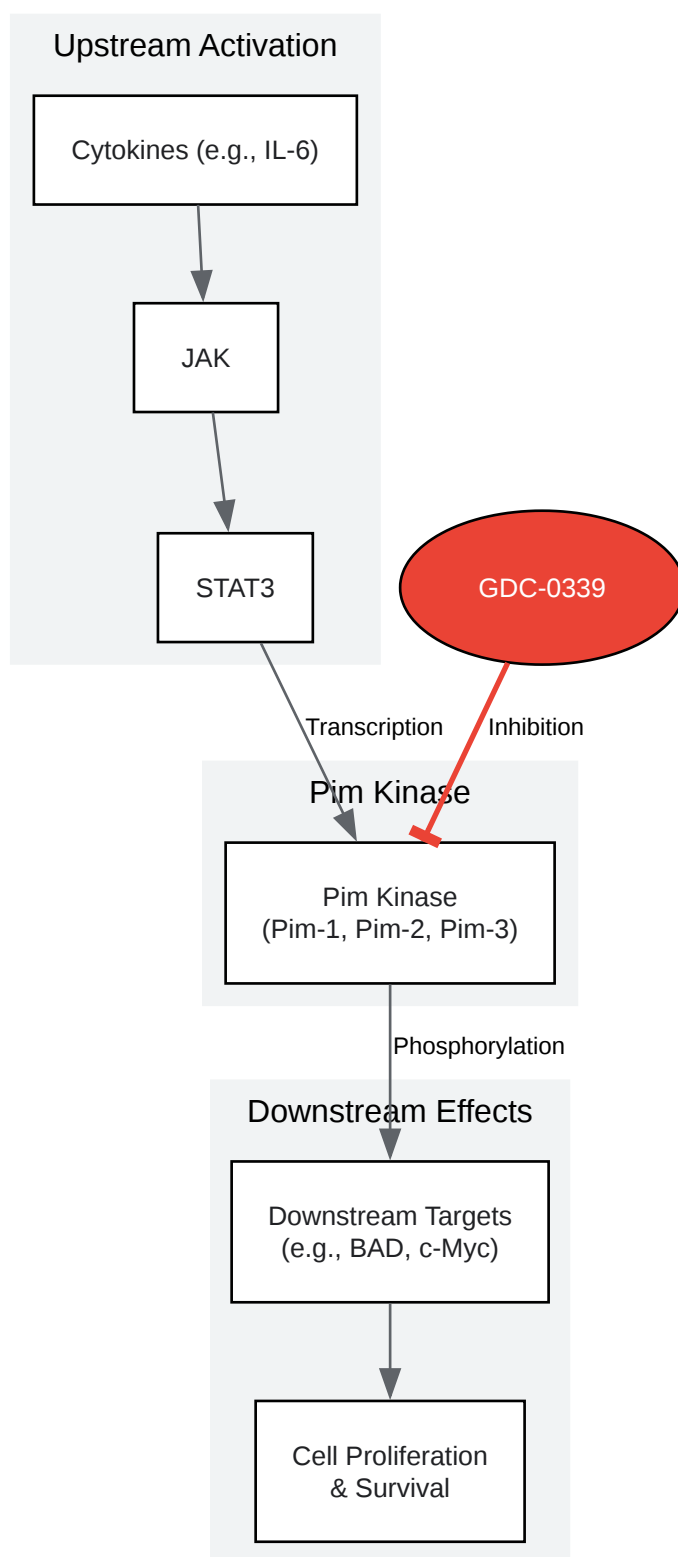
Visualization of Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the **GDC-0339** stock solution and the simplified signaling pathway it inhibits.



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Figure 1. Experimental workflow for **GDC-0339** stock solution preparation.



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Figure 2. Simplified Pim kinase signaling pathway and the inhibitory action of **GDC-0339**.

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